

Diphenylmethane-d2 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenylmethane-d2

Cat. No.: B13828878

[Get Quote](#)

An In-depth Technical Guide to Diphenylmethane-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Diphenylmethane-d2** (DPM-d2), a deuterated isotopologue of Diphenylmethane. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in quantitative analyses.

Core Compound Data

Diphenylmethane-d2 is primarily utilized as an internal standard in analytical methodologies such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). Its chemical properties closely mirror those of its non-deuterated counterpart, with the key difference being its increased mass, which allows for clear differentiation in mass spectrometric analyses.

Table 1: Core Data for **Diphenylmethane-d2**

Parameter	Value	Reference
CAS Number	3947-98-6	N/A
Molecular Formula	C ₁₃ H ₁₀ D ₂	N/A
Molecular Weight	170.25 g/mol	N/A

Table 2: Physicochemical Properties of Diphenylmethane (Non-deuterated)

Note: The physicochemical properties of **Diphenylmethane-d2** are expected to be very similar to those of the non-deuterated form presented below.

Property	Value	Reference
Appearance	Colorless to white crystalline solid	[1]
Melting Point	22 to 24 °C	[2]
Boiling Point	264 °C	[2]
Density	1.006 g/mL	[2]
Solubility in Water	14 mg/L	[2]
pKa (in DMSO)	32.2	[1]

Synthesis of Diphenylmethane-d2

The synthesis of **Diphenylmethane-d2** can be achieved through various methods. A common approach involves the reduction of benzophenone with a deuterated reducing agent.

Experimental Protocol: Synthesis via Reduction of Benzophenone

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., argon or nitrogen), dissolve benzophenone in a suitable anhydrous solvent such as tetrahydrofuran (THF).

- Reduction: Slowly add a deuterated reducing agent, for example, lithium aluminum deuteride (LiAlD_4), to the solution. The reaction is typically carried out at room temperature.
- Quenching: After the reaction is complete (monitored by thin-layer chromatography), cautiously quench the reaction mixture by the slow addition of D_2O .
- Extraction: Extract the product with an organic solvent like diethyl ether.
- Purification: Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. The crude product can be further purified by column chromatography or distillation.

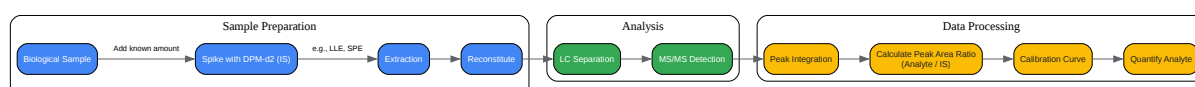
Application in Quantitative Analysis

Diphenylmethane-d2 is an excellent internal standard for the quantification of diphenylmethane or its derivatives in various matrices. The following is a generalized protocol for its use in LC-MS/MS.

Experimental Protocol: Quantitative Analysis using LC-MS/MS

- Preparation of Stock Solutions:
 - Prepare a primary stock solution of the analyte (e.g., a diphenylmethane derivative) at a concentration of 1 mg/mL in a suitable solvent (e.g., methanol).
 - Prepare a primary stock solution of the internal standard, **Diphenylmethane-d2**, at a concentration of 1 mg/mL in the same solvent.
- Preparation of Calibration Standards and Quality Control Samples:
 - Perform serial dilutions of the analyte stock solution to create a series of working solutions for the calibration curve.
 - Prepare quality control (QC) samples at low, medium, and high concentrations.
- Sample Preparation:

- To a known volume of the sample (e.g., plasma, urine), add a fixed volume of the **Diphenylmethane-d2** internal standard solution.
- Perform sample extraction (e.g., protein precipitation with acetonitrile or liquid-liquid extraction).
- Evaporate the solvent and reconstitute the residue in the mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared samples, calibration standards, and QC samples into the LC-MS/MS system.
 - Use a suitable column (e.g., C18) and mobile phase for chromatographic separation.
 - Set the mass spectrometer to monitor the specific mass transitions for the analyte and **Diphenylmethane-d2**.
- Data Analysis:
 - Integrate the peak areas for the analyte and the internal standard.
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
 - Determine the concentration of the analyte in the unknown samples from the calibration curve.



[Click to download full resolution via product page](#)

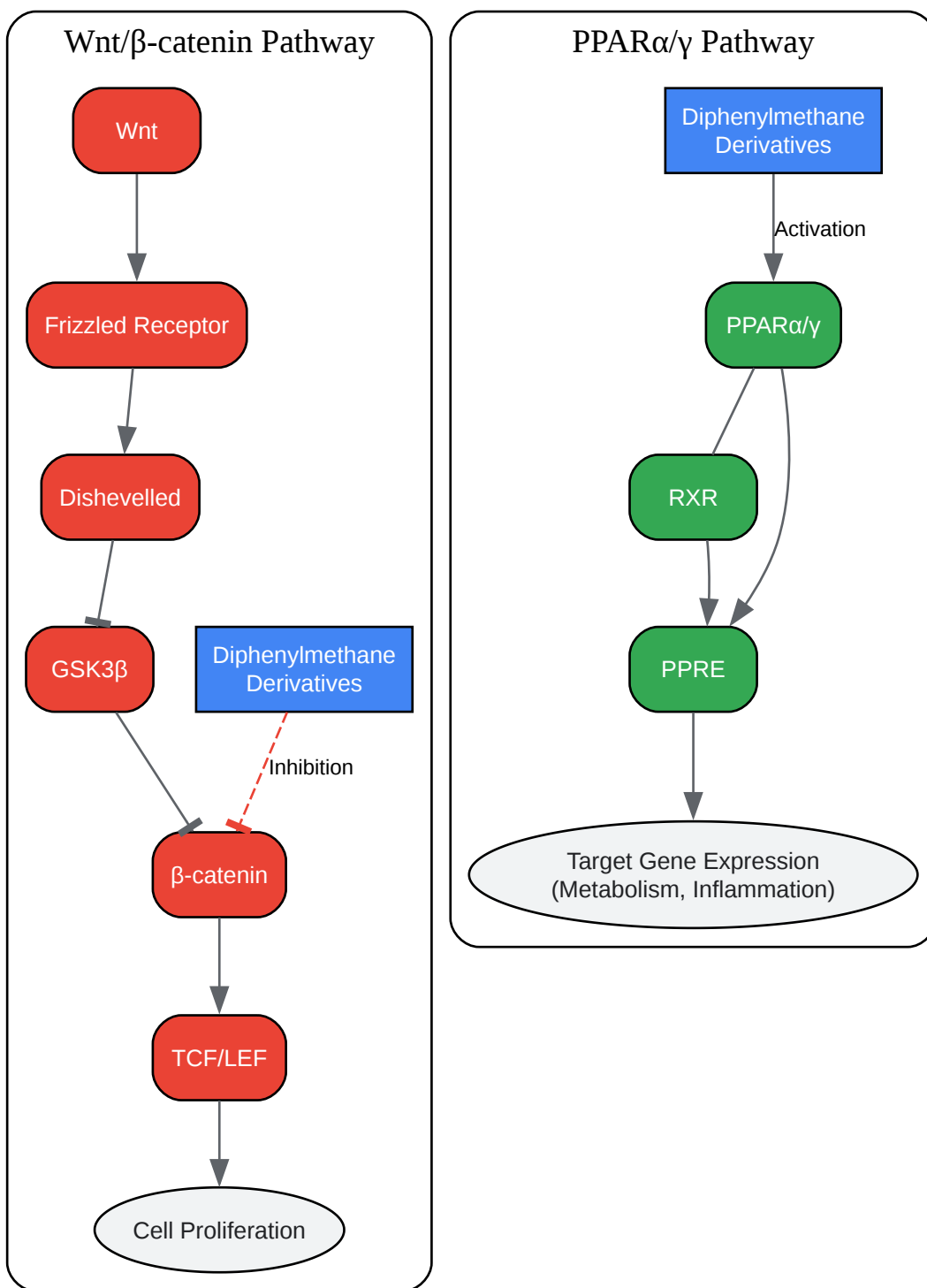
Quantitative analysis workflow using an internal standard.

Relevance in Drug Development and Signaling Pathways

While Diphenylmethane and its deuterated form are not typically direct modulators of signaling pathways, the diphenylmethane scaffold is a common structural motif in many biologically active compounds. Derivatives of diphenylmethane have been identified as having significant effects on key signaling pathways relevant to drug development.

For instance, certain diphenylmethane derivatives have been shown to act as dual agonists for Peroxisome Proliferator-Activated Receptors alpha (PPAR α) and gamma (PPAR γ). These receptors are crucial in regulating metabolism and inflammation.

Furthermore, some diphenylmethane derivatives have demonstrated anti-proliferative effects by inhibiting the Wnt/ β -catenin signaling pathway, which is often dysregulated in various cancers. The use of **Diphenylmethane-d2** as an internal standard can be critical in pharmacokinetic and pharmacodynamic studies of such drug candidates, ensuring accurate quantification and assessment of their in vivo behavior.



[Click to download full resolution via product page](#)

Involvement of diphenylmethane derivatives in signaling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. webqc.org [webqc.org]
- 2. Diphenylmethane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Diphenylmethane-d2 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13828878#diphenylmethane-d2-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com